

Application Notes and Protocols: Dhodh-IN-25 in vitro Enzyme Assay

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Dhodh-IN-25

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Introduction

Dihydroorotate dehydrogenase (DHODH) is a crucial enzyme in the de novo pyrimidine biosynthesis pathway, catalyzing the oxidation of dihydroorotate to orotate.^{[1][2]} This pathway is essential for the synthesis of nucleotides required for DNA and RNA replication, making DHODH a compelling therapeutic target for various diseases, including cancer and autoimmune disorders.^{[3][4][5]} **Dhodh-IN-25** is a potent inhibitor of human DHODH with a reported IC₅₀ value of 5.4 nM.^[6] These application notes provide a detailed protocol for conducting an in vitro enzyme assay to characterize the inhibitory activity of **Dhodh-IN-25** and other potential DHODH inhibitors.

Signaling Pathway

DHODH is a flavin-dependent mitochondrial enzyme.^[2] It catalyzes the fourth committed step in the de novo pyrimidine synthesis pathway, the conversion of dihydroorotate to orotate.^{[5][7]} This reaction is coupled to the mitochondrial electron transport chain.^[8] Inhibition of DHODH depletes the cellular pool of pyrimidines, which are essential for DNA and RNA synthesis, thereby leading to cell cycle arrest and inhibition of cell proliferation.^{[4][7]}

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